

# Application Notes and Protocols for 4-((4-Methylpiperazin-1-yl)methyl)benzonitrile

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## Compound of Interest

**Compound Name:** 4-((4-Methylpiperazin-1-yl)methyl)benzonitrile

**Cat. No.:** B018828

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling, storage, and application of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile**, a key intermediate in pharmaceutical synthesis.

## Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile**.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>17</sub> N <sub>3</sub>
Molecular Weight	215.3 g/mol
CAS Number	125743-63-7
Appearance	White to off-white solid or crystalline powder
Purity	Typically ≥97%
InChI Key	IVSYNRMJMLDSIB-UHFFFAOYSA-N

# Safety and Handling Protocols

## Hazard Identification and Precautionary Measures

**4-((4-Methylpiperazin-1-yl)methyl)benzonitrile** is considered hazardous and requires careful handling. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)

## Personal Protective Equipment (PPE)

A comprehensive approach to safety involves the use of appropriate personal protective equipment.

PPE	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[2]</a>
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure. <a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	If dust or aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter. <a href="#">[2]</a>

## First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist. <a href="#">[3]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. <a href="#">[3]</a> If skin irritation occurs, get medical advice/attention. <a href="#">[1]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. <a href="#">[4]</a>

## Spill and Waste Disposal

In the event of a spill, prevent further leakage if it is safe to do so.[\[1\]](#) Vacuum or sweep up the material and place it into a suitable disposal container.[\[1\]](#) Avoid generating dust. Dispose of the waste in accordance with local, state, and federal regulations. Do not let the product enter drains or waterways.[\[1\]](#)

## Storage Protocols

Proper storage is crucial to maintain the integrity and stability of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile**.

Storage Condition	Recommendation
Temperature	Store in a cool, dry place. Long-term storage in a cool, dry environment is recommended. <a href="#">[1]</a> Some suppliers may recommend cold-chain transportation.
Container	Keep the container tightly closed when not in use. <a href="#">[1]</a>
Ventilation	Store in a well-ventilated area. <a href="#">[1]</a> <a href="#">[3]</a>
Incompatible Materials	Avoid contact with strong oxidizing agents, strong acids, and reducing agents. <a href="#">[4]</a> <a href="#">[5]</a>

## Application Notes

### Role as a Synthetic Intermediate

**4-((4-Methylpiperazin-1-yl)methyl)benzonitrile** is a versatile building block in medicinal chemistry and drug development. Its primary application is as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs). The methylpiperazinyl-methylbenzonitrile moiety is a common scaffold found in a number of targeted therapies.

One of the most notable applications is in the synthesis of Imatinib, a tyrosine kinase inhibitor used in the treatment of chronic myeloid leukemia (CML) and other cancers. The benzonitrile group can be hydrolyzed to a carboxylic acid, which is a key step in the synthesis of the final drug molecule.

Furthermore, derivatives of this compound have been investigated as potent inhibitors of Hepatitis C Virus (HCV). Research has shown that modifications to the 2-((4-arylpiperazin-1-yl)methyl)benzonitrile scaffold can lead to compounds with significant antiviral activity.

## Experimental Protocols

### General Synthetic Protocol: Reductive Amination

The following is a generalized protocol for the synthesis of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile** via reductive amination of 4-formylbenzonitrile with 1-methylpiperazine. This method is commonly employed for the formation of the C-N bond.

#### Materials:

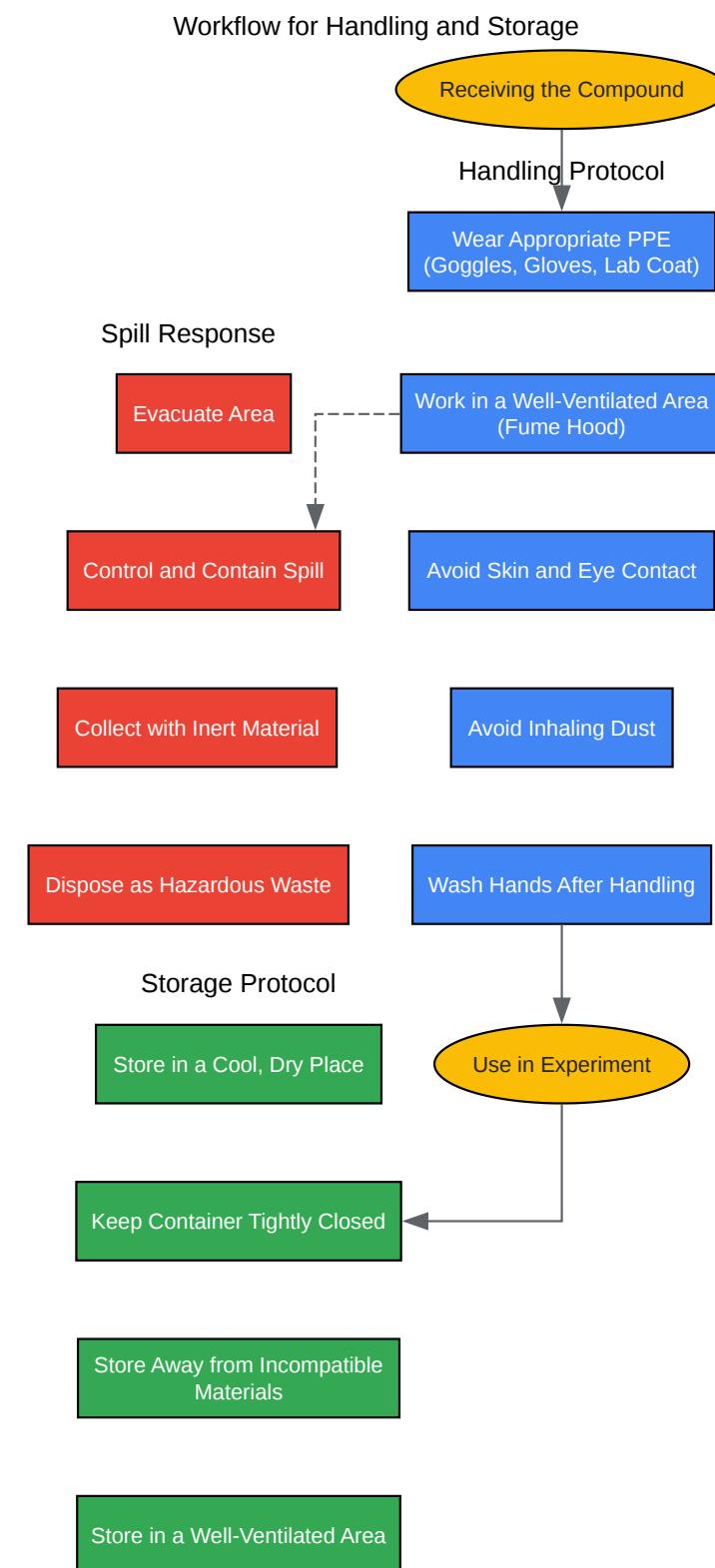
- 4-formylbenzonitrile
- 1-methylpiperazine
- Sodium triacetoxyborohydride (STAB)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Acetic acid (optional, as a catalyst)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate or magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

#### Procedure:

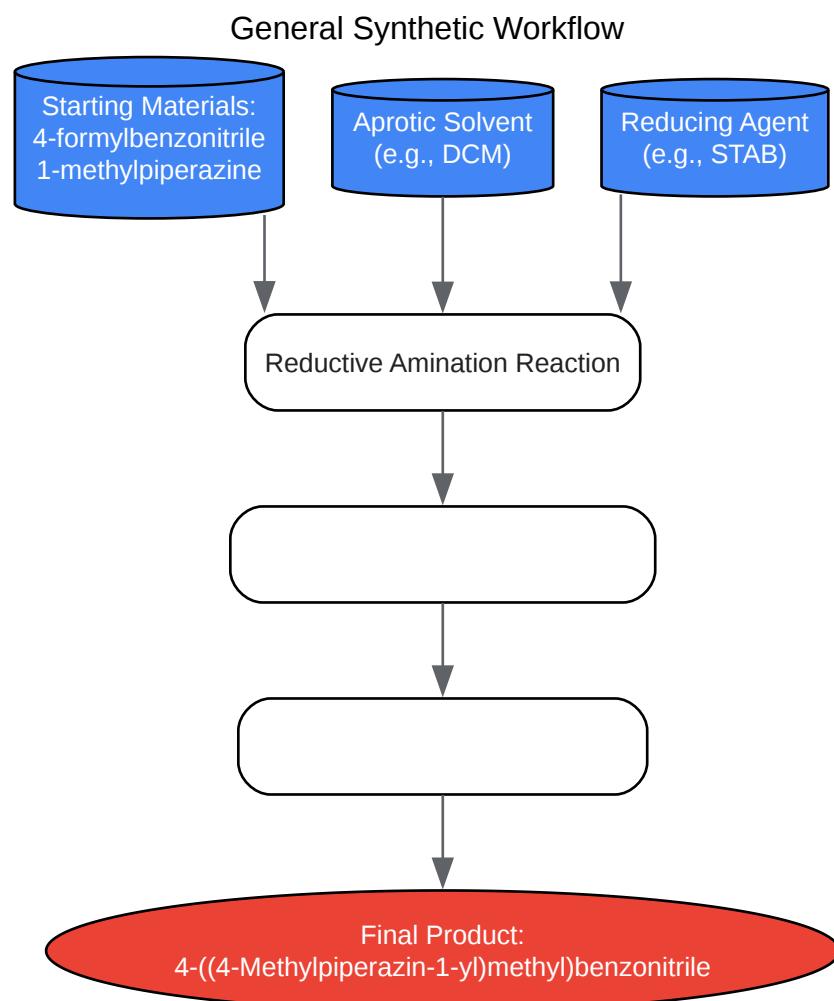
- Reaction Setup: In a round-bottom flask, dissolve 4-formylbenzonitrile (1 equivalent) in dichloromethane.
- Addition of Amine: Add 1-methylpiperazine (1.1 to 1.5 equivalents) to the solution. If desired, a catalytic amount of acetic acid can be added.
- Stirring: Stir the mixture at room temperature for 30-60 minutes to allow for the formation of the iminium ion intermediate.

- **Addition of Reducing Agent:** Carefully add sodium triacetoxyborohydride (1.2 to 2.0 equivalents) portion-wise to the reaction mixture. The reaction is exothermic and may bubble.
- **Reaction Monitoring:** Stir the reaction at room temperature for 2 to 24 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Once the reaction is complete, quench the reaction by slowly adding a saturated solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3x).
- **Washing:** Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel, recrystallization, or distillation under reduced pressure to yield the pure **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile**.

## Visualizations

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Caption: Workflow for the safe handling and storage of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile**.



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Caption: General workflow for the synthesis of **4-((4-Methylpiperazin-1-yl)methyl)benzonitrile**.

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## References

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